

Application Notes: Preparation of Aqueous Solutions of Chromium(III) Bromide Hexahydrate

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Compound of Interest

Compound Name: *Chromium(III) bromide hexahydrate*

Cat. No.: *B12060489*

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Introduction Chromium(III) bromide hexahydrate ($\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$) is a crystalline solid that serves as a source of chromium(III) ions for various applications in research and development, including chemical synthesis and materials science.[1][2] It is recognized as being highly soluble in water, typically forming a green or violet solution depending on the specific isomeric form and coordination chemistry in the aqueous environment.[1][3] The dissolution process of chromium(III) salts can be kinetically slow. These application notes provide a detailed protocol for the preparation of aqueous solutions of **chromium(III) bromide hexahydrate**, addressing potential challenges and ensuring safe handling.

Principle of Dissolution The dissolution of **chromium(III) bromide hexahydrate** in water involves the dissociation of the salt into the hexaaquachromium(III) ion, $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$, and bromide ions. However, like other chromium(III) halides, the anhydrous form can be slow to dissolve due to the kinetic inertness of the Cr^{3+} ion.[4] The dissolution of the hexahydrate form is generally more facile. For applications requiring rapid dissolution, the process can be significantly accelerated by the addition of a catalytic amount of a reducing agent. This agent generates a small quantity of chromium(II) ions, which facilitate the breakdown of the solid lattice structure.[4]

Solution Stability and Storage Aqueous solutions of chromium(III) bromide are weakly acidic.[5] The stability of the solution is dependent on factors such as pH, temperature, and light exposure.

- pH: At neutral to alkaline pH, chromium(III) ions can undergo hydrolysis to form insoluble chromium(III) hydroxide, $\text{Cr}(\text{OH})_3$. Therefore, solutions are most stable under acidic to neutral conditions.
- Temperature: Store solutions at room temperature.[6] Avoid high temperatures, which can accelerate hydrolysis or other degradation reactions.
- Light: To prevent potential photochemical reactions, it is advisable to store solutions in amber or opaque bottles.[6]
- Storage Container: Solutions should be stored in well-sealed containers to prevent evaporation and contamination.[7]

Quantitative Data Summary

The physical and chemical properties of **chromium(III) bromide hexahydrate** are summarized below. While the compound is known to be highly soluble in water, specific quantitative solubility data is not readily available in the cited literature.

Property	Value	Reference(s)
Chemical Formula	$\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$	[3]
Molecular Weight	399.80 g/mol	[1][3][8]
Appearance	Green crystalline solid	[1][3]
Density	5.4 g/cm ³ at 25 °C	[1][2]
Melting Point	79 °C	[1]
Solubility in Water	Highly soluble; quantitative data not readily available	[2][3][6][9]
Solubility in Other Solvents	Insoluble in alcohol and ether	[3]

Experimental Protocols

Safety Precautions: **Chromium(III) bromide hexahydrate** is a hazardous substance. It is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and

may cause an allergic skin reaction.[3][10] Always handle this chemical inside a fume hood. Personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves, is mandatory.

Protocol 1: Standard Dissolution Method

This protocol is suitable for applications where the rate of dissolution is not a critical factor.

Materials:

- **Chromium(III) bromide hexahydrate** ($\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$)
- Deionized or distilled water
- Volumetric flask (Class A)
- Beaker
- Magnetic stirrer and stir bar
- Spatula and weigh boat

Procedure:

- **Calculation:** Determine the mass of $\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$ required to achieve the desired solution concentration.
- **Weighing:** Accurately weigh the calculated mass of the salt using a weigh boat.
- **Initial Dissolution:** Transfer the weighed salt into a beaker containing approximately 80% of the final desired volume of deionized water.
- **Mixing:** Place a magnetic stir bar in the beaker and place it on a magnetic stirrer. Stir the mixture until the solid is completely dissolved. The solution will appear green or violet.
- **Final Volume Adjustment:** Once dissolved, quantitatively transfer the solution to the appropriate volumetric flask. Rinse the beaker with a small amount of deionized water and add the rinsing to the flask to ensure all the salt is transferred.

- Dilution: Carefully add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Stopper the flask and invert it 15-20 times to ensure the solution is homogeneous.
- Storage: Transfer the final solution to a clearly labeled, airtight container for storage.

Protocol 2: Accelerated Dissolution Method (Catalytic)

This protocol is recommended when rapid dissolution is required, overcoming the potential for slow dissolution kinetics of chromium(III) compounds.

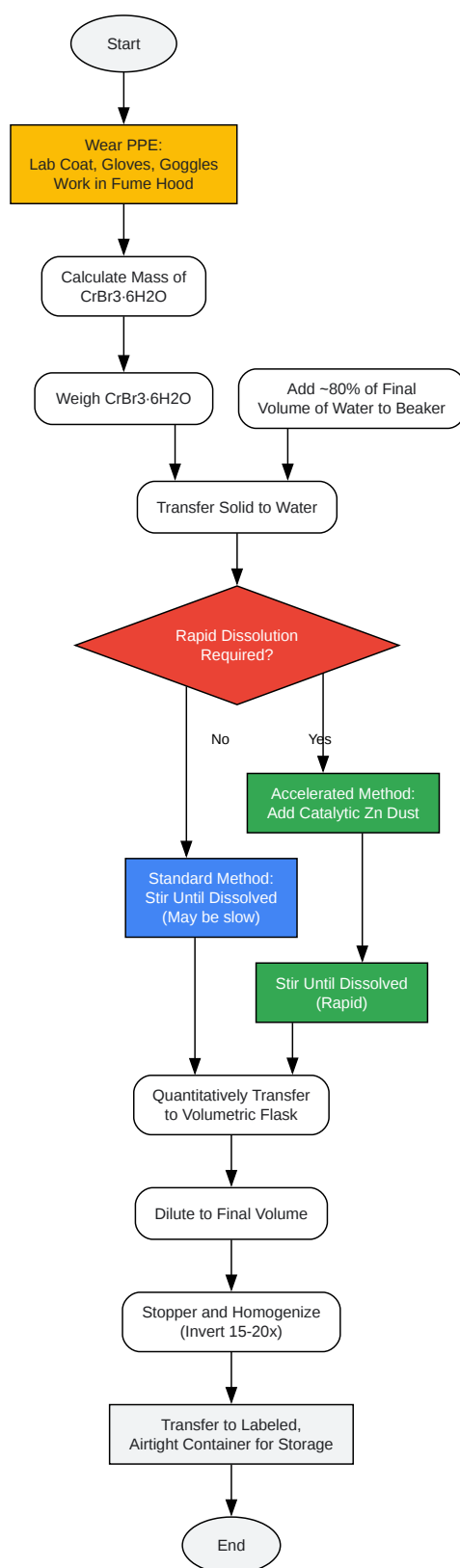
Materials:

- Same as Protocol 1
- Zinc dust (Zn), <10 mg (catalytic amount)

Procedure:

- Calculation and Weighing: Follow steps 1 and 2 from Protocol 1.
- Initial Slurry: Transfer the weighed $\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$ into a beaker containing approximately 80% of the final desired volume of deionized water.
- Catalyst Addition: Add a catalytic amount of zinc dust (a few milligrams, just enough to cover the tip of a spatula) to the slurry. The presence of the reducing agent will initiate the rapid dissolution.
- Mixing: Stir the mixture with a magnetic stirrer. The solid should dissolve much more quickly than in the standard method.^[4]
- Final Volume and Storage: Follow steps 5 through 8 from Protocol 1 to complete the solution preparation.

Visualizations



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Caption: Experimental workflow for dissolving **chromium(III) bromide hexahydrate**.

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